

Analytical methods for 2-(Butylsulfanyl)-5-chloropyrimidine quantification

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Compound of Interest

Compound Name: 2-(Butylsulfanyl)-5-chloropyrimidine

CAS No.: 124595-97-7

Cat. No.: B2902927

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Application Note & Protocol: Quantitative Analysis of **2-(Butylsulfanyl)-5-chloropyrimidine**

Abstract

This document provides a comprehensive guide for the quantitative analysis of **2-(Butylsulfanyl)-5-chloropyrimidine**, a key intermediate in pharmaceutical synthesis. Accurate quantification of this compound is critical for ensuring process consistency, product quality, and regulatory compliance. This application note details two robust and validated analytical methods: a primary High-Performance Liquid Chromatography (HPLC) method for routine quality control and a confirmatory Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for trace-level analysis and enhanced specificity. The protocols are designed for researchers, scientists, and drug development professionals, with a focus on the rationale behind experimental choices and adherence to international validation standards.

Introduction: The Significance of Quantifying 2-(Butylsulfanyl)-5-chloropyrimidine

2-(Butylsulfanyl)-5-chloropyrimidine serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs). The purity and concentration of this intermediate directly impact the yield, impurity profile, and overall quality of the final drug product. Therefore, robust analytical methods are essential for:

- **Process Monitoring:** Ensuring the consistency and optimization of the synthetic process.
- **Quality Control:** Verifying the identity and purity of the intermediate before its use in subsequent steps.
- **Impurity Profiling:** Detecting and quantifying any related substances or degradation products.
- **Stability Studies:** Assessing the shelf-life and storage conditions of the intermediate.

This guide is structured to provide not only step-by-step protocols but also the scientific reasoning behind the selection of specific analytical techniques and parameters, empowering the user to implement and adapt these methods effectively.

Physicochemical Properties and Analytical Considerations

Understanding the physicochemical properties of **2-(Butylsulfanyl)-5-chloropyrimidine** is fundamental to developing effective analytical methods.

- **Structure:** A pyrimidine ring substituted with a butylsulfanyl group at the 2-position and a chlorine atom at the 5-position.
- **Polarity:** The presence of the butyl chain and chlorine atom imparts a moderate level of hydrophobicity, making it well-suited for reversed-phase chromatography.
- **UV Absorbance:** The pyrimidine ring contains chromophores that allow for UV detection, a common and reliable detection method in HPLC.^[1]
- **Ionization:** The molecule can be protonated, making it amenable to analysis by mass spectrometry with electrospray ionization (ESI).^[1]

These properties guide the selection of chromatographic columns, mobile phases, and detection techniques to achieve optimal separation and sensitivity.

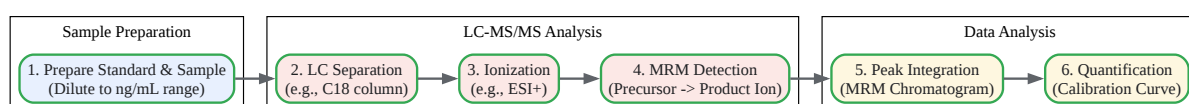
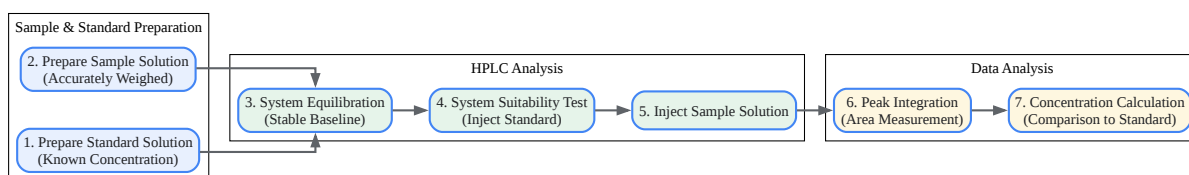
Primary Analytical Method: High-Performance Liquid Chromatography (HPLC) with UV Detection

For routine quantification and purity assessment, a reversed-phase HPLC method with UV detection is the industry standard due to its robustness, reliability, and cost-effectiveness.[2]

Rationale for Method Selection

- **Separation Principle:** Reversed-phase HPLC separates compounds based on their hydrophobicity. The nonpolar stationary phase (e.g., C18) interacts with the analyte, and a polar mobile phase is used for elution. This is ideal for a moderately nonpolar compound like **2-(Butylsulfanyl)-5-chloropyrimidine**.
- **Detection:** UV detection is straightforward, widely available, and provides a linear response over a broad concentration range for compounds with UV-absorbing chromophores.[3]

Experimental Workflow



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